

"3-O-Trans-P-Coumaroyltormentic Acid" stability and storage conditions

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Compound of Interest

Compound Name: 3-O-Trans-P-Coumaroyltormentic Acid

Cat. No.: B15593562

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Technical Support Center: 3-O-Trans-P-Coumaroyltormentic Acid

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **3-O-Trans-P-Coumaroyltormentic Acid**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for 3-O-Trans-P-Coumaroyltormentic Acid?

For optimal stability, **3-O-Trans-P-Coumaroyltormentic Acid** should be stored as a powder in a desiccated environment. Recommended storage temperatures are 0°C for short-term storage and -20°C for long-term storage[1]. Some suppliers also suggest refrigeration at 2-8°C[2].

Q2: How should I handle 3-O-Trans-P-Coumaroyltormentic Acid upon receiving it?

The compound is typically supplied as a powder[2]. It is important to wash hands thoroughly after handling[3]. Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as gloves, lab coat, and safety glasses.

Q3: Is 3-O-Trans-P-Coumaroyltormentic Acid stable at room temperature?

While one safety data sheet indicates no unusual reactivity, suggesting some level of stability, specific data on its stability at room temperature for extended periods is not readily available[4]. For maintaining compound integrity, it is crucial to adhere to the recommended refrigerated or frozen storage conditions.

Q4: What solvents are suitable for dissolving **3-O-Trans-P-Coumaroyltormentic Acid**?

Dimethyl sulfoxide (DMSO) has been indicated as a suitable solvent for this compound[1]. When preparing solutions, it is advisable to do so fresh for each experiment to minimize potential degradation in solution.

Q5: Is there any information on the degradation pathways of **3-O-Trans-P-Coumaroyltormentic Acid**?

Detailed studies on the specific degradation pathways and products of **3-O-Trans-P-Coumaroyltormentic Acid** are not extensively documented in the provided search results. However, triterpenoid esters can be susceptible to hydrolysis under certain pH and temperature conditions.

Troubleshooting Guide

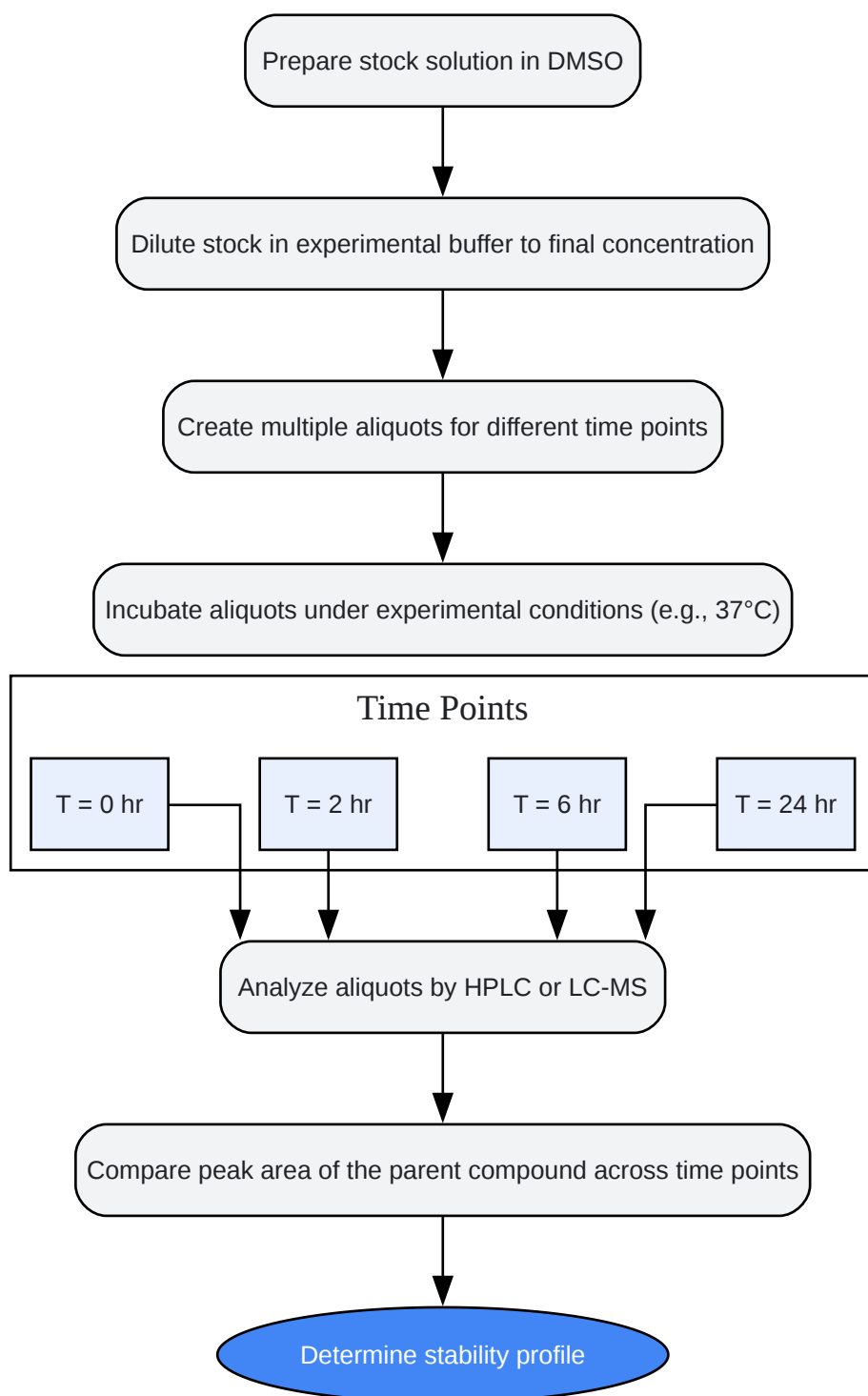
Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the compound is stored at the recommended temperature (-20°C for long-term) and protected from moisture.
Solution instability.	Prepare fresh solutions in a suitable solvent like DMSO before each experiment. Avoid repeated freeze-thaw cycles of stock solutions.	
Difficulty dissolving the compound	Inappropriate solvent or low temperature.	Use a recommended solvent such as DMSO. Gentle warming and vortexing may aid dissolution. Ensure the solvent is of high purity.
Observed changes in physical appearance (e.g., color change)	Potential degradation of the compound.	Discard the compound if any changes in its physical appearance are observed. Procure a fresh batch and store it under the recommended conditions.

Stability and Storage Conditions Summary

Parameter	Recommendation	Source
Physical Form	Powder	[2]
Short-Term Storage	0°C, desiccated	[1]
Long-Term Storage	-20°C, desiccated	[1]
Alternative Storage	2-8°C (Refrigerator)	[2]
Recommended Solvent	DMSO	[1]

Experimental Workflow: Assessing Solution Stability

For researchers needing to validate the stability of **3-O-Trans-P-Coumaroyltormentic Acid** in their specific experimental buffer, the following workflow can be adapted.

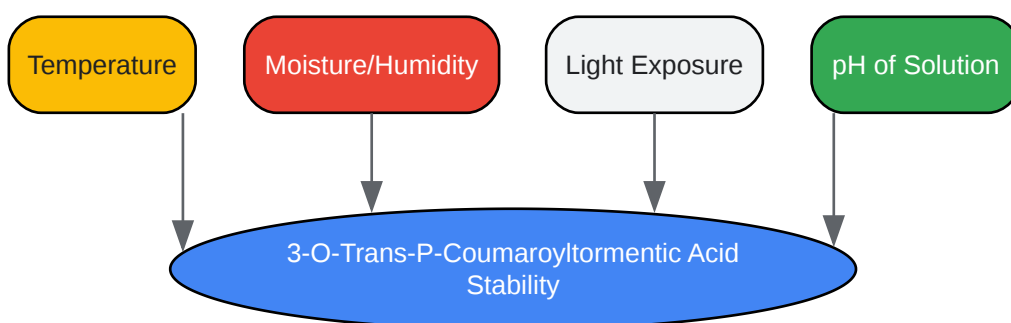


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Caption: Workflow for determining the stability of **3-O-Trans-P-Coumaroyltormentic Acid** in solution.

Factors Influencing Stability

The stability of **3-O-Trans-P-Coumaroyltormentic Acid** is influenced by several environmental factors. Proper control of these factors is critical for maintaining the integrity of the compound during storage and experimentation.



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Caption: Key environmental factors affecting the stability of **3-O-Trans-P-Coumaroyltormentic Acid**.

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